

Y-27632 Dihydrochloride: Comprehensive Application Notes for Dissolution and Storage

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Compound of Interest

Compound Name: Y-27632 dihydrochloride

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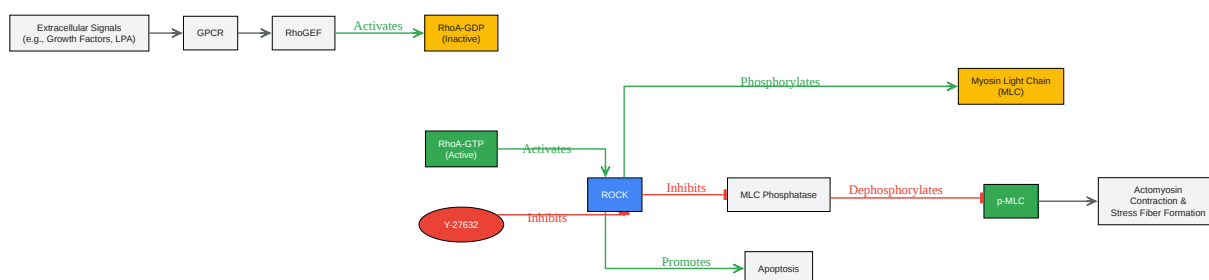
These application notes provide detailed protocols for the dissolution, storage, and application of **Y-27632 dihydrochloride**, a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). Adherence to these guidelines is crucial for maintaining the compound's stability and ensuring experimental reproducibility.

Product Information

- Name: **Y-27632 Dihydrochloride**
- Synonyms: (R)-(+)-trans-4-(1-Aminoethyl)-N-(4-pyridyl)cyclohexanecarboxamide dihydrochloride, ROCK inhibitor
- CAS Number: 129830-38-2
- Molecular Formula: $C_{14}H_{21}N_3O \cdot 2HCl$ [1]
- Molecular Weight: 320.3 g/mol [1]
- Mechanism of Action: Y-27632 is a cell-permeable, ATP-competitive inhibitor of both ROCK1 ($K_i = 220$ nM) and ROCK2 ($K_i = 300$ nM). [1][2] By inhibiting ROCK, Y-27632 modulates the phosphorylation of downstream targets involved in cytoskeletal dynamics, cell adhesion, and apoptosis.

Signaling Pathway

Y-27632 exerts its effects by intervening in the Rho/ROCK signaling pathway. This pathway is a critical regulator of actin cytoskeleton organization, cell contractility, and motility. The diagram below illustrates the mechanism of action.



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Figure 1: Y-27632 inhibits ROCK, preventing actomyosin contraction and apoptosis.

Solubility Data

Y-27632 dihydrochloride is a crystalline solid that is soluble in various solvents. For optimal results, use the following concentrations as a guide. It is recommended to perform a small-scale solubility test before preparing a large stock solution.

Solvent	Maximum Solubility	Reference
Water	≤ 90 mM	[1]
Phosphate-Buffered Saline (PBS), pH 7.2	≤ 230 mM	[1]
Dimethyl Sulfoxide (DMSO)	≤ 90 mM	[1]
Ethanol (Absolute)	≤ 3.1 mM	[1]

Preparation of Stock Solutions

This protocol describes the preparation of a 10 mM stock solution, a common concentration for cell culture applications.

Materials:

- **Y-27632 dihydrochloride** powder
- Sterile, high-purity water or PBS (pH 7.2)
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer

Protocol:

- **Aseptic Technique:** Perform all steps in a laminar flow hood to maintain sterility.
- **Weighing:** Accurately weigh the desired amount of **Y-27632 dihydrochloride** powder. For example, to prepare 1 mL of a 10 mM solution, weigh 3.203 mg of the compound.
- **Reconstitution:** Add the appropriate volume of sterile water or PBS to the tube containing the powder. For 1 mg of Y-27632, add 312 μ L of solvent to achieve a 10 mM concentration.[\[1\]](#)
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. The solution should be clear and colorless. Gentle warming (37°C) can be used to aid dissolution

if necessary.

- Sterilization (Optional but Recommended): For cell culture applications, sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a new sterile tube.[\[3\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.

Storage and Stability

Proper storage is critical to maintain the activity of **Y-27632 dihydrochloride**.

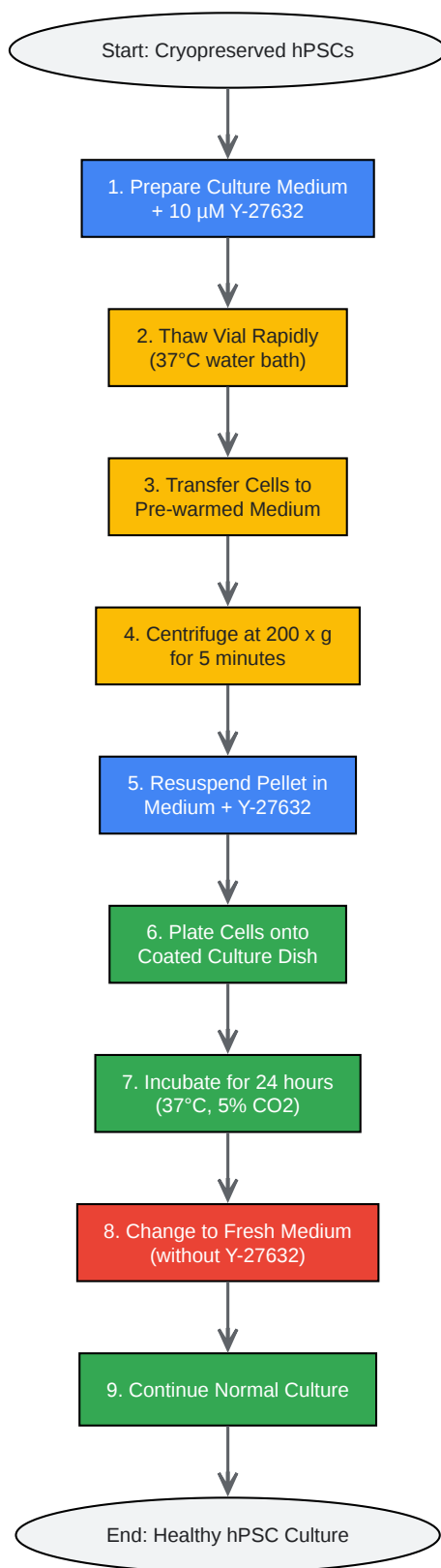
Form	Storage Temperature	Duration	Notes	Reference
Powder (as supplied)	-20°C	≥ 4 years	Protect from light and store with a desiccant.	[1] [4]
Stock Solution in Water/PBS	-20°C	Up to 12 months	Avoid repeated freeze-thaw cycles.	[1]
Stock Solution in DMSO	-20°C	Up to 3 months	Avoid repeated freeze-thaw cycles.	[5]
Diluted in Culture Medium	2-8°C	Up to 6 days	Prepare fresh for optimal performance.	[6]
Diluted in Culture Medium	37°C	Up to 2 days	Stable under typical cell culture conditions.	[6]

Experimental Protocol: Enhancing Post-Cryopreservation Survival of Human Pluripotent

Stem Cells (hPSCs)

This protocol details the use of Y-27632 to improve the survival and attachment of hPSCs after thawing.

Workflow Diagram:



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Figure 2: Workflow for thawing hPSCs with Y-27632 to enhance survival.

Materials:

- Cryopreserved human pluripotent stem cells (hPSCs)
- Complete hPSC culture medium, pre-warmed to 37°C
- 10 mM Y-27632 stock solution
- Culture dishes pre-coated with an appropriate matrix (e.g., Matrigel)
- Water bath at 37°C
- Sterile centrifuge tubes
- Centrifuge

Protocol:

- **Media Preparation:** Prepare the required volume of complete hPSC culture medium. Just before use, supplement the medium with Y-27632 to a final concentration of 10 μ M. For example, add 1 μ L of a 10 mM stock solution to 1 mL of medium.
- **Thawing:** Retrieve a vial of cryopreserved hPSCs from liquid nitrogen storage. Immediately place the vial in a 37°C water bath until only a small ice crystal remains. This should take approximately 1-2 minutes.
- **Dilution:** Aseptically transfer the contents of the vial to a sterile centrifuge tube containing 5-10 mL of the pre-warmed, Y-27632-supplemented medium.
- **Centrifugation:** Centrifuge the cell suspension at a low speed (e.g., 200 x g) for 5 minutes to pellet the cells.
- **Resuspension:** Carefully aspirate the supernatant, being cautious not to disturb the cell pellet. Gently resuspend the cells in a fresh volume (e.g., 1-2 mL) of the Y-27632-supplemented medium.
- **Plating:** Plate the cell suspension onto the pre-coated culture dish.

- Incubation: Incubate the cells at 37°C in a humidified incubator with 5% CO₂. The presence of Y-27632 during this initial period helps to prevent anoikis (detachment-induced apoptosis) and promotes cell attachment.[1]
- Medium Change: After 24 hours, aspirate the medium containing Y-27632 and replace it with fresh, pre-warmed complete culture medium without the inhibitor.
- Continued Culture: Continue to culture the cells according to your standard protocol, changing the medium daily.

Troubleshooting

- Precipitation in Stock Solution: If precipitation is observed in a frozen stock solution upon thawing, warm the vial to 37°C and vortex to redissolve. If the precipitate remains, the solution may be supersaturated or degraded and should be discarded.
- Low Cell Viability: Ensure the final concentration of Y-27632 is appropriate for the cell type. While 10 µM is common for hPSCs, the optimal concentration may vary.[7] Also, confirm that the stock solution has been stored correctly and has not undergone multiple freeze-thaw cycles.
- Altered Cell Morphology: Prolonged exposure to Y-27632 can sometimes lead to changes in cell morphology. It is generally recommended to use the inhibitor for the shortest effective duration, typically 24 hours for applications like post-thaw recovery.

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